

# 4-Bromo-3-nitrobenzamide: A Technical Overview

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## Compound of Interest

Compound Name: 4-Bromo-3-nitrobenzamide

CAS No.: 879-93-6

Cat. No.: B1268739

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CAS Number: 879-93-6

This technical guide provides an in-depth overview of **4-Bromo-3-nitrobenzamide**, a chemical compound of interest to researchers, scientists, and professionals in the field of drug development. This document outlines its chemical and physical properties, along with a summary of its toxicological profile.

## Chemical and Physical Properties

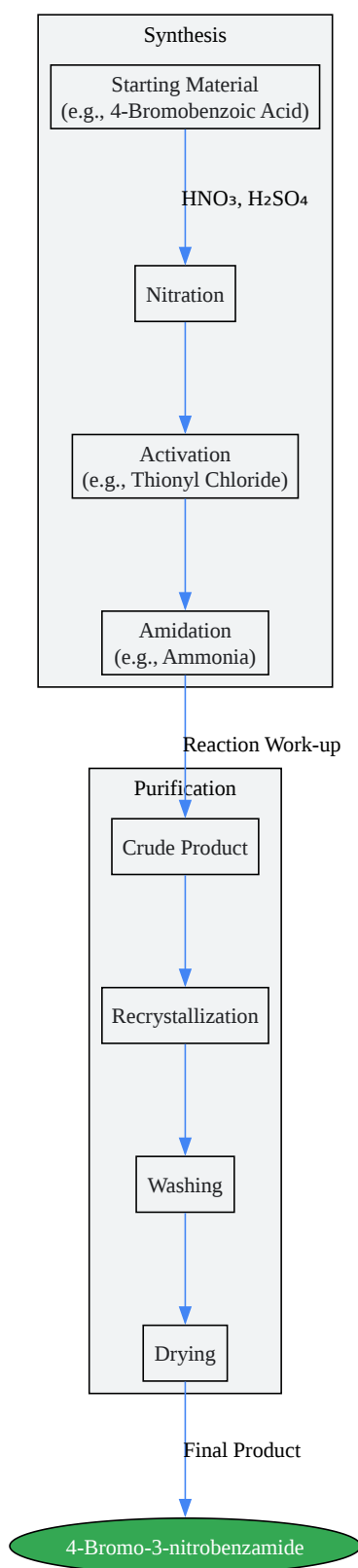
**4-Bromo-3-nitrobenzamide** is a substituted benzamide derivative. The presence of a bromine atom and a nitro group on the benzene ring influences its chemical reactivity and physical characteristics. A summary of its key properties is presented in the table below.

Property	Value	Source
CAS Number	879-93-6	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>3</sub>	[2]
Molecular Weight	245.03 g/mol	[2]
IUPAC Name	4-bromo-3-nitrobenzamide	[2]
SMILES	<chem>C1=CC(=C(C=C1C(=O)N)Br</chem> INVALID-LINK--[O-])Br	[2]
Physical Description	Solid (form)	
Melting Point	199-206 °C	[4]
Storage Temperature	2-8°C	[4]

## Synthesis and Experimental Protocols

While specific experimental protocols for the synthesis of **4-Bromo-3-nitrobenzamide** are not detailed in the provided search results, a logical synthetic route can be inferred from its structure. A potential pathway could involve the nitration of 4-bromobenzamide or the amidation of 4-bromo-3-nitrobenzoic acid.

To illustrate a potential synthetic workflow, the following diagram outlines the key steps that could be involved in the synthesis and purification of **4-Bromo-3-nitrobenzamide**.



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Caption: A potential workflow for the synthesis and purification of **4-Bromo-3-nitrobenzamide**.

## Toxicological and Safety Information

Handling of **4-Bromo-3-nitrobenzamide** requires adherence to standard laboratory safety protocols. The following hazard and precautionary statements provide a summary of its potential risks.

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray
P280	Wear protective gloves/protective clothing/eye protection/face protection
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell
P302+P352	IF ON SKIN: Wash with plenty of soap and water
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing

## Applications in Research and Drug Development

Substituted benzamides are a class of compounds with diverse biological activities, and they are found in a number of approved pharmaceuticals. The specific biological activities and potential applications of **4-Bromo-3-nitrobenzamide** are not extensively detailed in the public domain. However, its structure suggests potential as an intermediate in the synthesis of more

complex molecules for drug discovery and development. The bromo and nitro functional groups offer versatile handles for further chemical modifications.

The logical relationship for its potential use in drug discovery is outlined in the diagram below.



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Caption: A logical workflow for the use of **4-Bromo-3-nitrobenzamide** in a drug discovery program.

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## References

- 1. 4-Bromo-3-nitrobenzamide | CAS#:879-93-6 | Chemsrce [chemsrc.com]
- 2. 4-Bromo-3-nitrobenzamide | C7H5BrN2O3 | CID 958656 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 879-93-6|4-Bromo-3-nitrobenzamide|BLD Pharm [bldpharm.com]
- 4. 4-Bromo-3-nitrobenzoic acid 95 6319-40-0 [sigmaaldrich.com]
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